

Application Notes and Protocols: DL-Syringaresinol as a Standard for Phytochemical Analysis

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Compound of Interest

Compound Name: *DL-Syringaresinol*

Cat. No.: *B1682857*

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Introduction

DL-Syringaresinol, a prominent lignan found in various plant species, is a critical reference standard in phytochemical analysis. Its well-defined chemical structure and stability make it an ideal candidate for the qualitative and quantitative assessment of lignans and other related phenolic compounds in complex plant extracts and pharmaceutical preparations. These application notes provide detailed protocols for the use of **DL-Syringaresinol** as a standard in High-Performance Liquid Chromatography (HPLC) analysis and as a reference in phytochemical screening workflows. Furthermore, this document elucidates the role of syringaresinol in modulating key signaling pathways, providing context for its potential therapeutic applications.

Chemical Profile of DL-Syringaresinol

DL-Syringaresinol belongs to the furofuran class of lignans and is characterized by its dimeric structure derived from sinapyl alcohol.

Property	Value
Chemical Formula	C ₂₂ H ₂₆ O ₈
Molecular Weight	418.44 g/mol
CAS Number	1177-14-6 (for DL-Syringaresinol)
Appearance	White to off-white powder
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents.

Application 1: Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a validated HPLC method for the quantification of syringaresinol in plant extracts.

Instrumentation and Chromatographic Conditions

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Column	Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	A: 0.1

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